

A Technical Guide to Cleavable Linkers for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: THP-SS-PEG1-Boc

Cat. No.: B611362

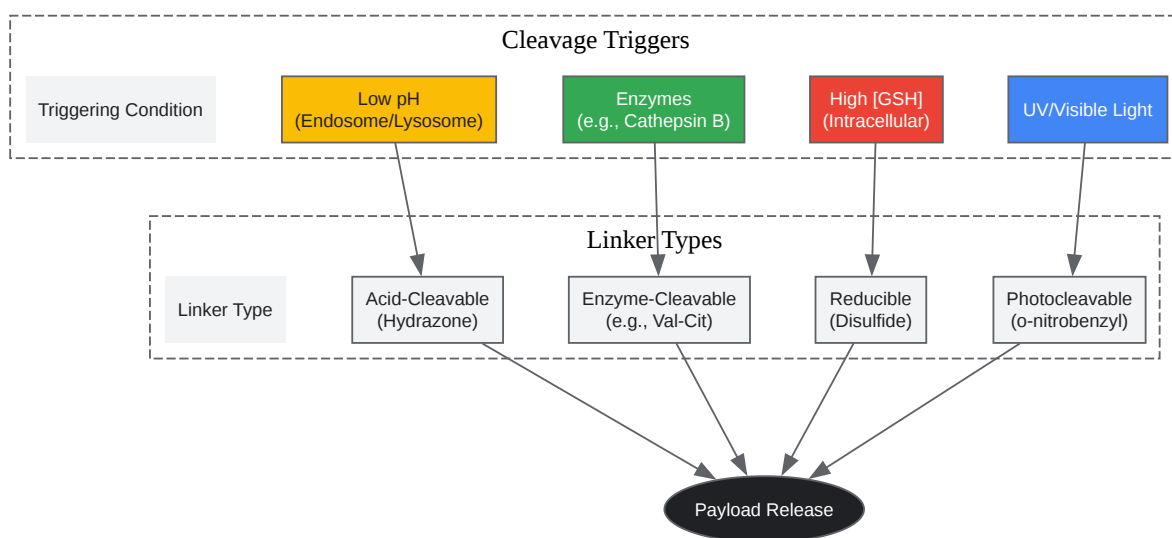
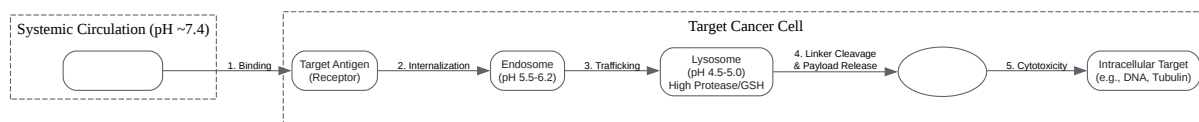
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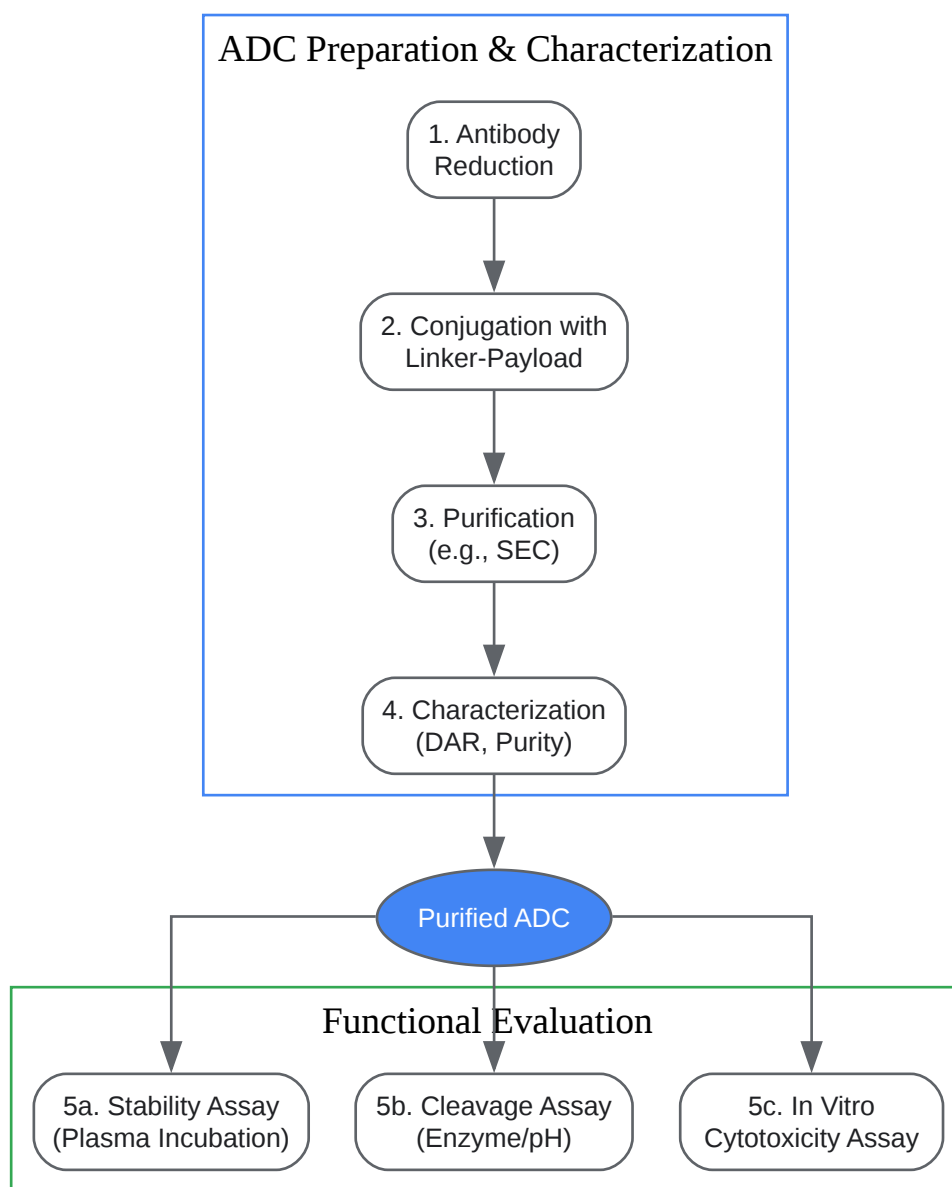
For Researchers, Scientists, and Drug Development Professionals

Cleavable linkers are a critical component in the design of advanced bioconjugates, particularly in the realm of targeted therapeutics like antibody-drug conjugates (ADCs).^{[1][2]} These linkers connect a biomolecule, such as an antibody, to a payload, like a cytotoxic drug, and are engineered to break under specific physiological conditions, ensuring the controlled release of the payload at the desired site of action.^{[1][2][3]} The success of a cleavable linker strategy hinges on maintaining high stability in systemic circulation to prevent premature drug release and associated off-target toxicity, while allowing for efficient cleavage and payload liberation within the target cell or tissue.^{[4][5]} This guide provides an in-depth overview of the major classes of cleavable linkers, their mechanisms of action, quantitative characteristics, and the experimental protocols for their implementation and evaluation.

Core Concepts and Mechanisms of Action

The fundamental principle behind cleavable linkers is to exploit the physiological differences between the extracellular environment (e.g., bloodstream) and the intracellular compartments of target cells (e.g., lysosomes, endosomes) or the tumor microenvironment.^{[6][7][8]} The vast majority of ADCs in clinical development utilize such specific release mechanisms.^{[1][2]} Upon reaching the target, the bioconjugate is typically internalized, and the unique internal environment triggers the linker's cleavage, releasing the active payload.





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References

- 1. www-spring.ch.cam.ac.uk [www-spring.ch.cam.ac.uk]

- 2. Cleavable linkers in antibody-drug conjugates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. symeres.com [symeres.com]
- 4. frontiersin.org [frontiersin.org]
- 5. adcreview.com [adcreview.com]
- 6. Cleavable vs. Non-Cleavable Linkers | BroadPharm [broadpharm.com]
- 7. What Are ADC Linkers: Cleavable vs. Non-Cleavable Linkers | Biopharma PEG [biochempeg.com]
- 8. Chemically Cleavable Linkers - Creative Biolabs [creativebiolabs.net]
- To cite this document: BenchChem. [A Technical Guide to Cleavable Linkers for Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611362#introduction-to-cleavable-linkers-for-bioconjugation]

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